

# side reactions in the synthesis of 1-Ethylcyclobutan-1-amine hydrochloride

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## Compound of Interest

Compound Name: *1-Ethylcyclobutan-1-amine hydrochloride*

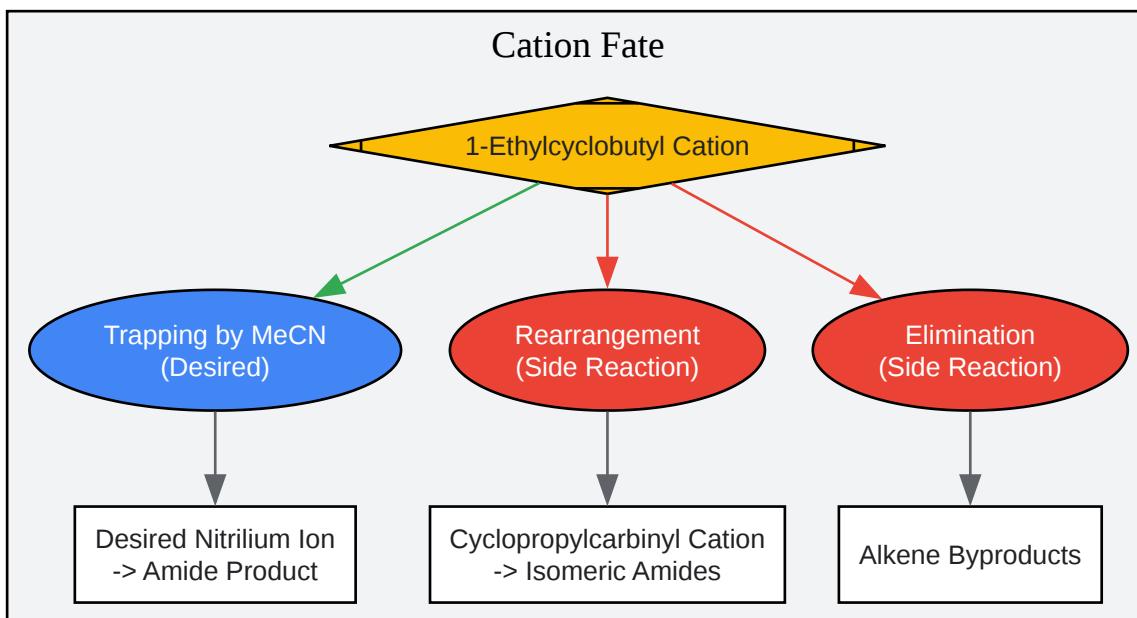
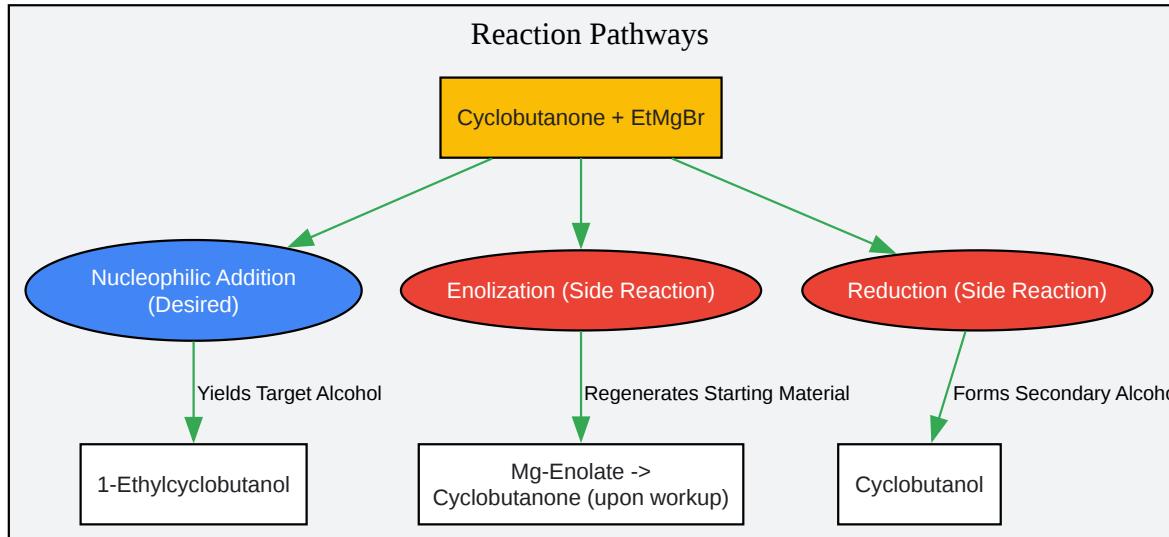
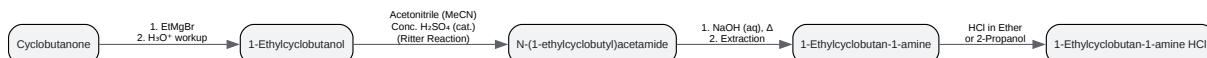
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## Section 1: The Primary Synthetic Pathway: A Mechanistic Overview

The most common and logical approach to 1-Ethylcyclobutan-1-amine involves a two-stage process: nucleophilic addition to a ketone followed by conversion of the resulting tertiary alcohol to an amine. The Grignard reaction followed by a Ritter reaction is a classic and effective choice.

Workflow: Synthesis of 1-Ethylcyclobutan-1-amine HCl



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